

Personal protective equipment for handling DJ101

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Compound of Interest

Compound Name: DJ101

Cat. No.: B15623163

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Essential Safety and Handling Guide for DJ101

For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **DJ101**.

Hazard Identification and Personal Protective Equipment (PPE)

DJ101 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Adherence to proper safety measures is critical to mitigate risks. The following personal protective equipment is recommended:

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields conforming to EN166.[2]
Hand Protection	Protective gloves.[2]
Skin and Body Protection	Appropriate protective clothing to prevent skin contact.
Respiratory Protection	Not required under normal use with adequate ventilation. If dusts are generated, a type N95 (US) or type P1 (EN 143) dust mask should be used.[2]

Safe Handling and First Aid

Handling:

- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.[1]
- Wash skin thoroughly after handling.[1]
- Ensure adequate ventilation in the workplace.[2]
- Avoid release to the environment.[1]

First Aid Measures:[1]

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Eye Contact: Remove contact lenses and flush eyes immediately with large amounts of water. Seek prompt medical attention.
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing.

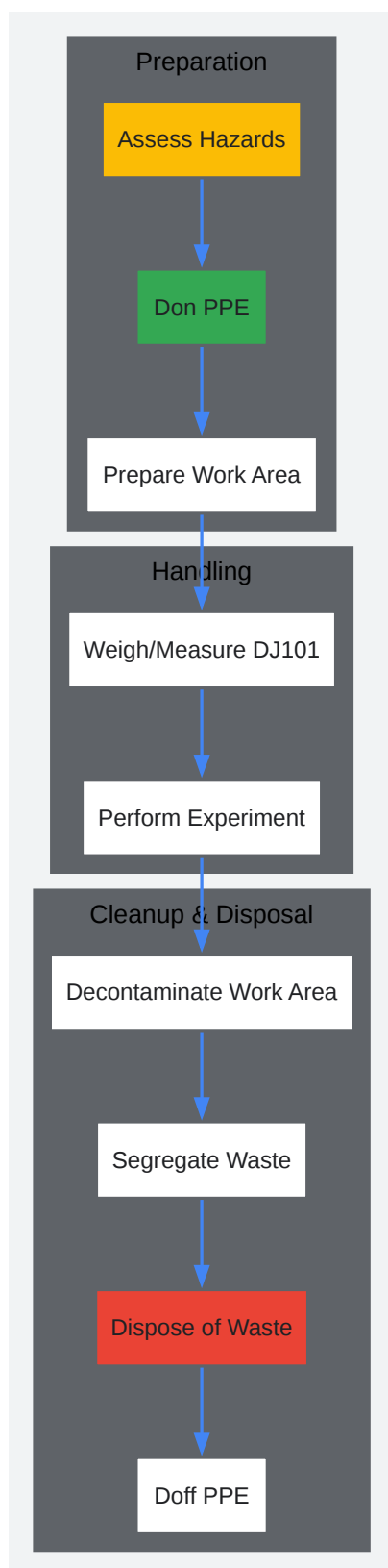
Disposal Plan

Proper disposal of **DJ101** is crucial to prevent environmental contamination.

- Collect Spillage: All spills should be collected to prevent release into the environment.[\[1\]](#)
- Waste Container: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Segregation: Keep **DJ101** waste separate from other waste streams.
- Labeling: Clearly label waste containers with the chemical name and associated hazards.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **DJ101** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **DJ101**.

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References

- 1. DJ101|1803242-21-8|MSDS [dcchemicals.com]
- 2. peptide.com [peptide.com]
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